

3-(4-Methoxyphenoxy)benzaldehyde CAS number and properties

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Compound of Interest

Compound Name:	3-(4-Methoxyphenoxy)benzaldehyde
Cat. No.:	B1360231

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An In-depth Technical Guide to **3-(4-Methoxyphenoxy)benzaldehyde**

Abstract

This technical guide provides a comprehensive overview of **3-(4-Methoxyphenoxy)benzaldehyde** (CAS No. 62373-80-2), a key aromatic aldehyde and diphenyl ether derivative. This document is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. It consolidates critical information regarding its physicochemical properties, provides a validated synthesis protocol, discusses analytical characterization techniques, explores its applications as a versatile chemical intermediate, and outlines essential safety and handling procedures. The causality behind experimental choices and the self-validating nature of the described protocols are emphasized to ensure scientific integrity and practical utility.

Introduction to 3-(4-Methoxyphenoxy)benzaldehyde

3-(4-Methoxyphenoxy)benzaldehyde is a difunctional organic compound featuring both an aldehyde group and a diaryl ether linkage. This unique structural combination makes it a valuable building block in organic synthesis. The aldehyde group serves as a reactive handle for a multitude of chemical transformations, including oxidation, reduction, and the formation of carbon-carbon and carbon-nitrogen bonds. The diphenyl ether core, substituted with a methoxy group, imparts specific steric and electronic properties that are leveraged in the design of complex target molecules.

Its primary significance lies in its role as a precursor and intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty materials.^{[1][2]} For instance, it has been utilized as a key building block in the synthesis of tetrahydroisoquinolinones, a class of compounds with diverse biological activities.^{[3][4]} The precise positioning of its functional groups allows for the controlled construction of intricate molecular architectures, making it a compound of considerable interest to medicinal and synthetic chemists.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective use in research and development. The key properties of **3-(4-Methoxyphenoxy)benzaldehyde** are summarized below. This data is critical for designing reaction conditions, purification strategies, and appropriate storage protocols.

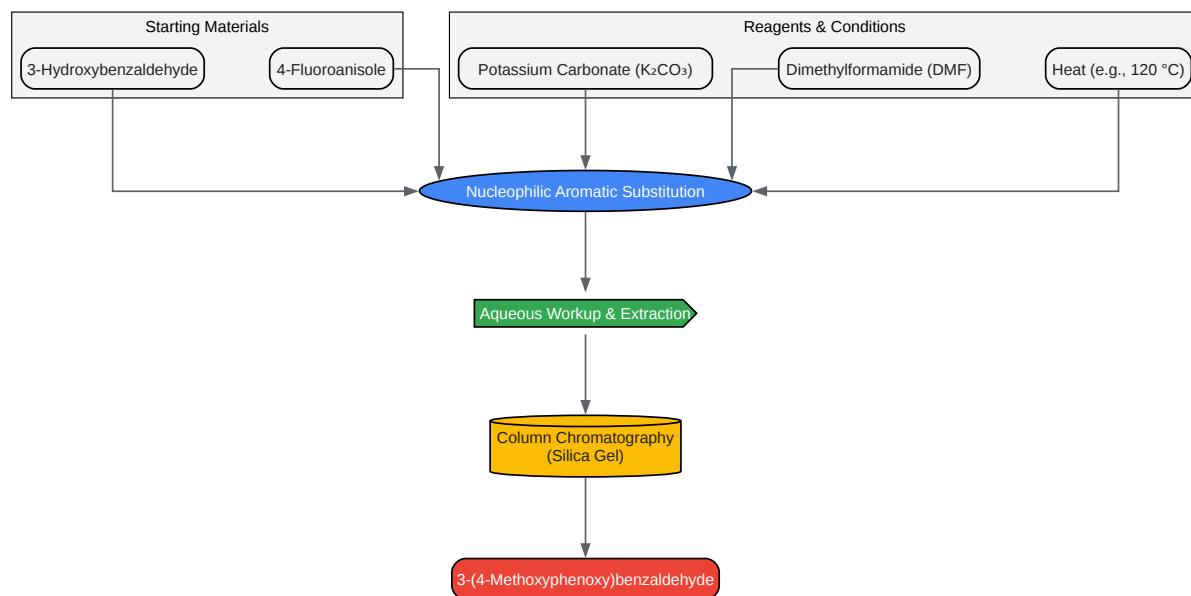
Property	Value	Source(s)
CAS Number	62373-80-2	[1] [3] [5]
Molecular Formula	C ₁₄ H ₁₂ O ₃	[3] [5]
Molecular Weight	228.24 g/mol	[3] [4]
Appearance	Colorless to yellow to green clear liquid	[1] [6]
Boiling Point	145 °C at 0.4 mmHg	[3] [4]
Density	1.089 g/mL at 25 °C	[3] [4]
Refractive Index (n ²⁰ /D)	1.596	[3] [4]
SMILES String	COc1ccc(Oc2ccccc(C=O)c2)cc1	[4]
InChI Key	WLFDEVVCXPTAQAUHFFFAOYSA-N	[4]
Sensitivity	Air Sensitive	[1] [6]
Storage Class Code	10 - Combustible liquids	[4]

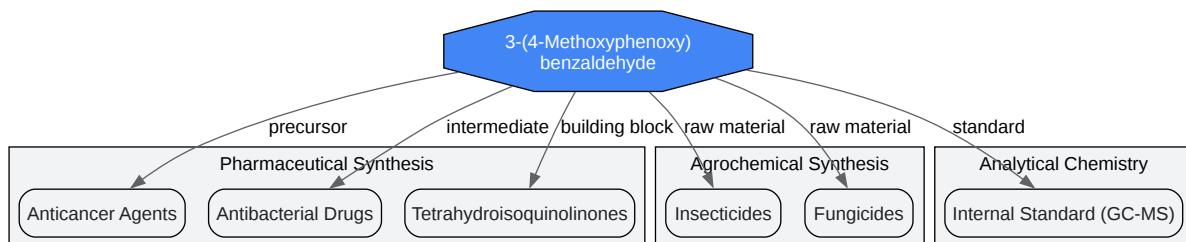
Synthesis and Purification

The synthesis of **3-(4-Methoxyphenoxy)benzaldehyde** is typically achieved via a nucleophilic aromatic substitution reaction, a variant of the Williamson ether synthesis. This method is reliable and scalable. The causality for this choice rests on the high reactivity of the phenoxide ion with an activated aryl halide.

Synthesis Pathway

The logical flow for the synthesis is outlined below. The process begins with readily available starting materials and proceeds through a well-established reaction mechanism to yield the desired product.





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